

# An In-Depth Technical Guide to 12-Mercaptododecylphosphonic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 12-Mercaptododecylphosphonic acid

Cat. No.: B586950

[Get Quote](#)

## Introduction

**12-Mercaptododecylphosphonic acid** (MDPA) is a bifunctional organic molecule crucial in the field of materials science and surface chemistry.<sup>[1]</sup> Its unique structure, featuring a phosphonic acid head group and a terminal thiol (-SH) group, allows it to form highly ordered, self-assembled monolayers (SAMs) on a variety of metal oxide surfaces.<sup>[1]</sup> This technical guide provides a comprehensive overview of MDPA, its physicochemical properties, and detailed protocols for its application in forming SAMs, tailored for researchers and professionals in drug development and materials science.

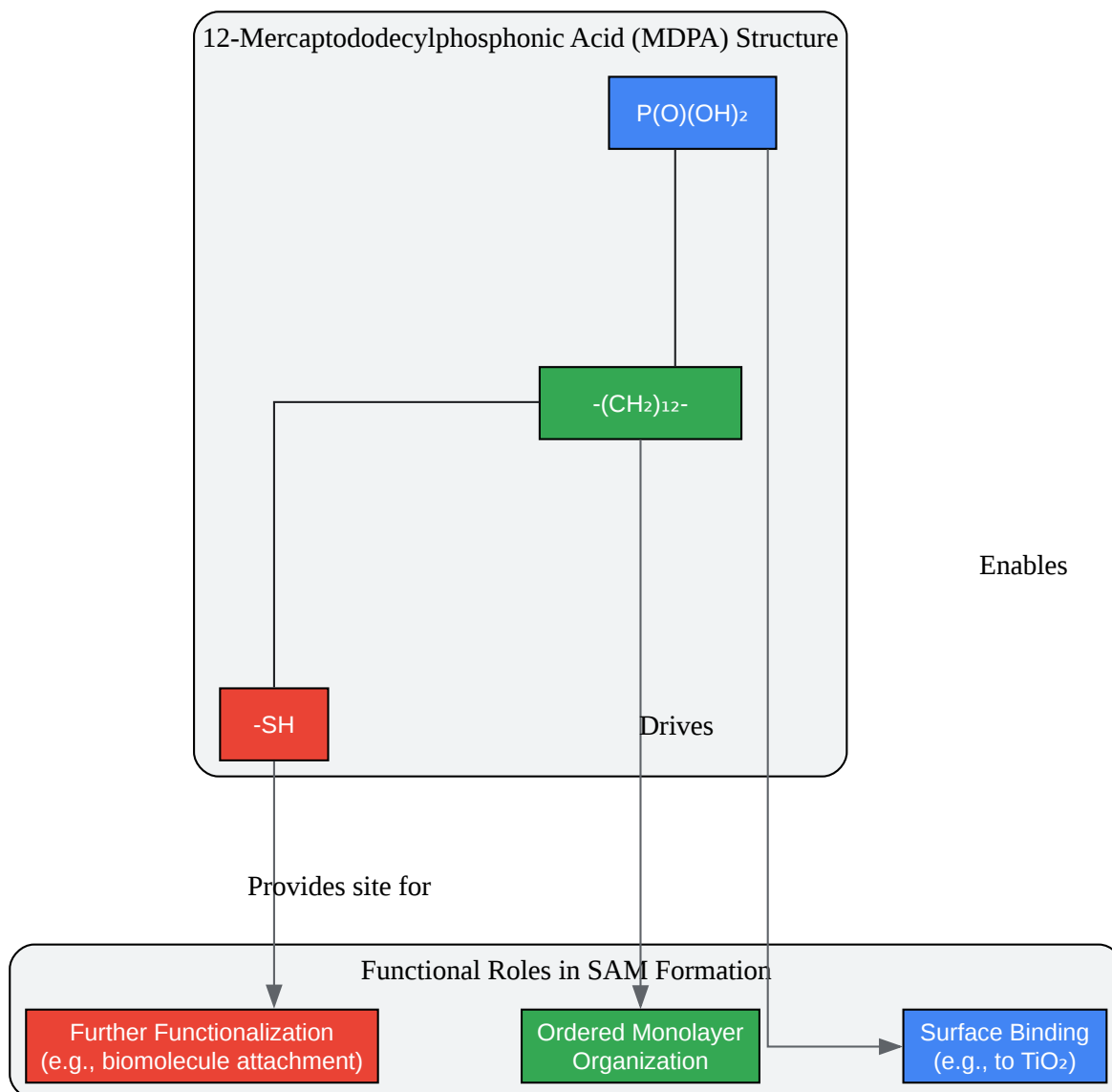
## Physicochemical and Structural Data

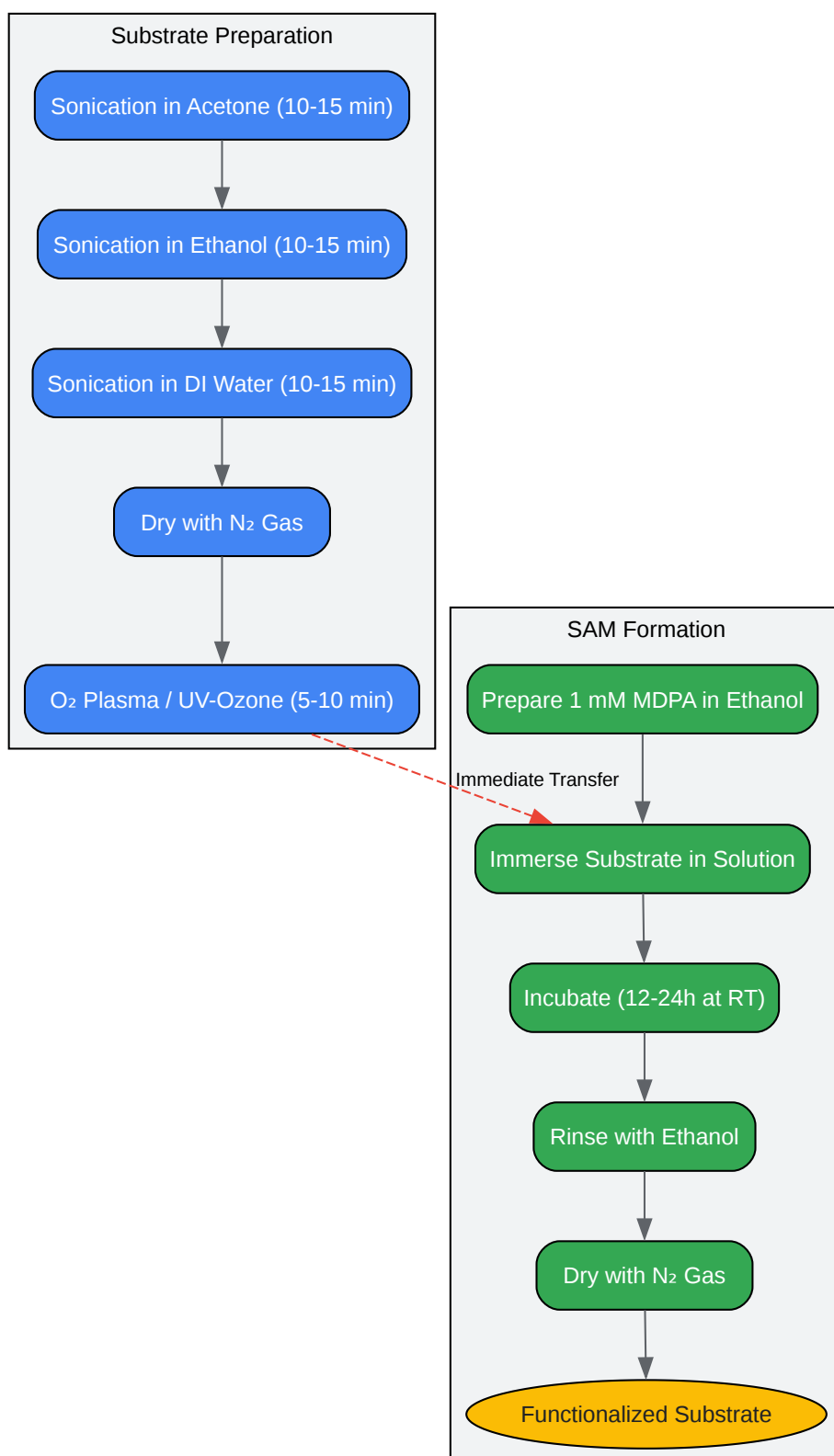
The fundamental properties of **12-Mercaptododecylphosphonic acid** are summarized below. This data is essential for experimental design, solution preparation, and safety considerations.

Property	Value
Molecular Weight	282.38 g/mol
Chemical Formula	C <sub>12</sub> H <sub>27</sub> O <sub>3</sub> PS
CAS Number	159239-33-5
Appearance	White to off-white powder
Melting Point	92-96 °C
Storage Temperature	2-8°C
Synonyms	P-(12-Mercaptododecyl)phosphonic acid

## Core Application: Self-Assembled Monolayers (SAMs)

The primary application of MDPA is in the formation of SAMs, which are molecular assemblies that spontaneously form on surfaces. The phosphonic acid group serves as a robust anchor to metal oxide surfaces such as titanium dioxide (TiO<sub>2</sub>), zirconium dioxide (ZrO<sub>2</sub>), and indium tin oxide (ITO), forming stable metal-oxygen-phosphonate (M-O-P) bonds.<sup>[1][2]</sup> The long dodecyl chain promotes van der Waals interactions between adjacent molecules, leading to a densely packed and ordered monolayer. The exposed terminal thiol groups can then be used for further functionalization, such as immobilizing proteins, nanoparticles, or other biomolecules.<sup>[2]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 12-MERCAPTODODECYLPHOSPHONIC ACID | 159239-33-5 [chemicalbook.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 12-Mercaptododecylphosphonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586950#12-mercaptododecylphosphonic-acid-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)